

Application Notes: Phage Therapy for Shrimp Farming using Bacteriophage VA5

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Compound of Interest

Compound Name: VA5

Cat. No.: B611619

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Introduction

Vibriosis, caused by bacteria of the *Vibrio* genus, represents a significant threat to the global shrimp aquaculture industry, leading to substantial economic losses. *Vibrio alginolyticus* is a common pathogen implicated in these outbreaks. With the rise of antibiotic resistance, phage therapy is emerging as a promising and sustainable alternative for controlling bacterial infections in aquaculture. Bacteriophages are viruses that specifically infect and lyse bacteria, offering a targeted approach without harming the host organism or disrupting the beneficial microbiota. This document provides detailed application notes and protocols for the use of bacteriophage **VA5** in controlling *V. alginolyticus* infections in shrimp farming. Bacteriophage **VA5** is a lytic phage that has demonstrated significant efficacy in reducing shrimp mortality caused by *V. alginolyticus*.^{[1][2]}

Quantitative Data Summary

The following tables summarize the key characteristics and efficacy of bacteriophage **VA5**.

Table 1: Biological Characteristics of Bacteriophage **VA5**

Parameter	Value	Reference
Host Bacteria	Vibrio alginolyticus	[3][4]
Genome	Circular dsDNA	[1][3][4]
Genome Size	35,866 bp	[1][2][3][4]
G+C Content	46%	[1][2][3][4]
Optimal Multiplicity of Infection (MOI)	1	[1][3][4]
Incubation Period	20 min	[1][2][3][4]
Outbreak Period	30 min	[1][2][3][4]
Cleavage Amount (Burst Size)	92.26 PFU/cell	[1][2][3][4]

Table 2: Stability of Bacteriophage **VA5**

Condition	Optimal Range	Reference
Temperature	-20°C to 70°C	[1][3][4]
pH	2 - 10	[1][3][4]

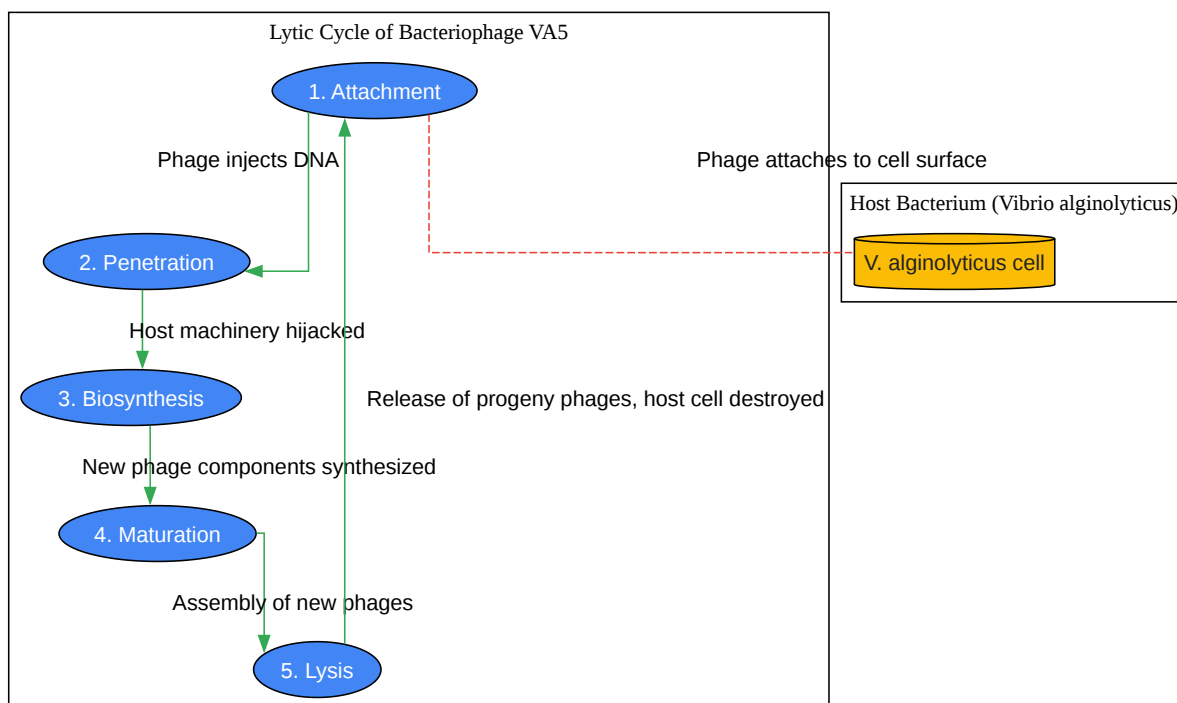
Table 3: In Vivo Efficacy of Bacteriophage **VA5** Against *V. alginolyticus* Infection in Shrimp

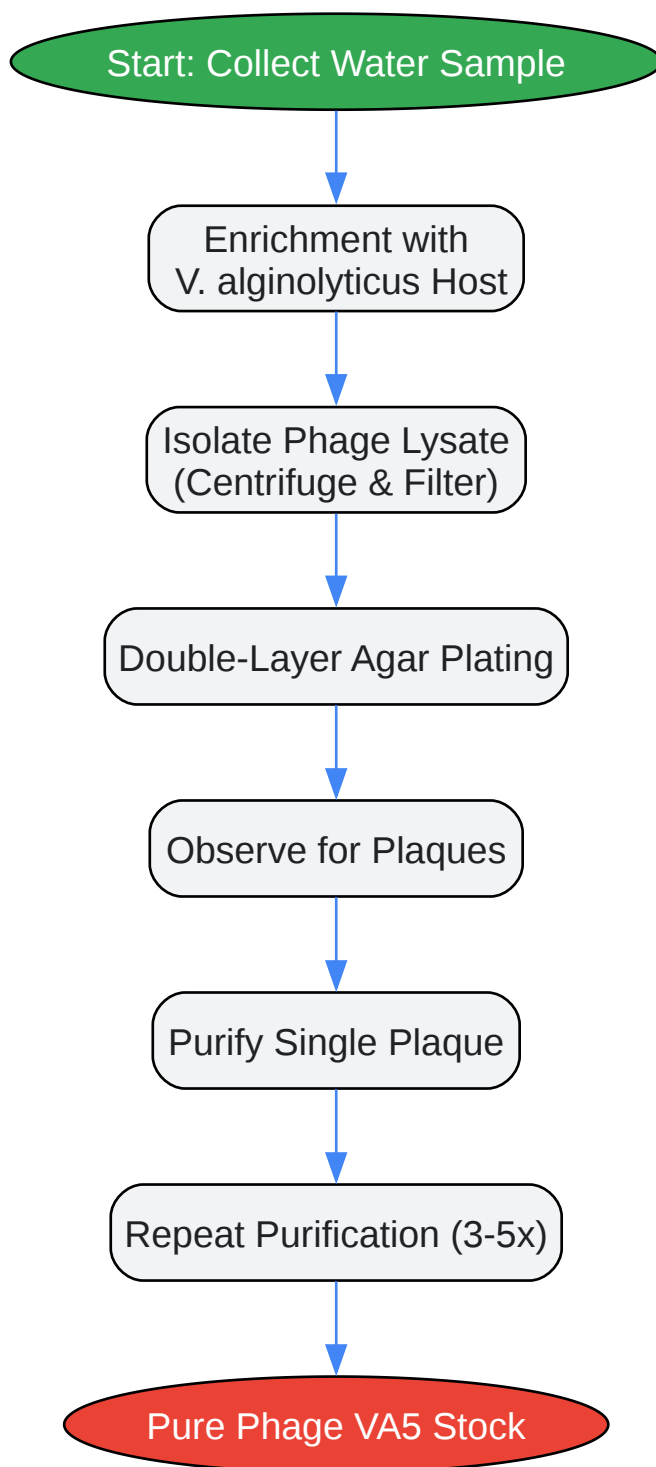
| Treatment Group | Description | Cumulative Mortality at 24h (%) | Reference | | :--- | :--- | :--- | |
VA Group | Infected with *V. alginolyticus* | Significantly higher than BP group |[2] | | BP Group (2 mL phage) | Infected with *V. alginolyticus* and treated with 2 mL of phage **VA5** solution | Lowest mortality rate observed |[2] | | P Group | Treated with phage **VA5** only | Lower than CK group | [2] | | CK Group | Control (no infection, no treatment) | Higher than P group |[2] |

Note: The original study mentions significant differences but does not provide specific mortality percentages in the abstract. The table reflects the reported relative outcomes.

Mechanism of Action: The Lytic Cycle

Bacteriophage **VA5** utilizes a lytic cycle to replicate and destroy its host, *Vibrio alginolyticus*. This process is a rapid and efficient mechanism for reducing bacterial load.





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